

Amine-PEG-CH₂COOH (MW 3400) safety data sheet information

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Compound of Interest

Compound Name: Amine-PEG-CH₂COOH (MW 3400)

Cat. No.: B168662

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An In-depth Technical Guide on the Safety of **Amine-PEG-CH₂COOH (MW 3400)**

This guide provides comprehensive safety information for **Amine-PEG-CH₂COOH (MW 3400)**, a heterobifunctional PEG linker commonly utilized by researchers, scientists, and drug development professionals. The following sections detail hazard identification, handling procedures, and emergency responses, compiled from various safety data sheets (SDS).

Product Identification

- Chemical Name: **Amine-PEG-CH₂COOH (MW 3400)**^[1]
- Synonyms: Amine-PEG-Carboxymethyl, Amine-PEG-carboxylic acid
- Recommended Use: For laboratory research and development purposes. Not intended for use in humans.

Hazard Identification

According to multiple suppliers, **Amine-PEG-CH₂COOH (MW 3400)** is not classified as a hazardous substance or mixture.^{[1][2]} However, it may cause skin or eye irritation upon contact. As a good industrial and personal hygiene practice, unnecessary exposure to the chemical should be avoided, and it should be promptly removed from the skin, eyes, and clothing.

Composition and Physical Properties

This product is a derivative of Polyethylene Glycol (PEG).[3] The core structure consists of a polyethylene glycol chain with an amine group (-NH₂) at one terminus and a carboxymethyl group (-CH₂COOH) at the other.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	~3400 Da	[1]
CAS Number	139729-28-5	
Appearance	White to off-white solid. Low molecular weight PEG derivatives may appear as a gel-like or viscous liquid.	[4]
Solubility	Soluble in DMSO, DMF, chloroform, and dichloromethane.	[4][5]
Flash Point	182-287°C	

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the product and ensure laboratory safety.

Table 2: Handling and Storage Guidelines

Guideline	Recommendation	Source
Ventilation	Provide appropriate exhaust ventilation at places where dust is formed.	[3]
Personal Protective Equipment (PPE)	Wear appropriate safety glasses, a lab coat, and protective gloves.	
Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.	
Storage Temperature	Store at -20°C for long-term storage.	[6][7]
Storage Conditions	Keep in a tightly closed container, protected from light and moisture. The container should be filled with an inert gas like nitrogen or argon.	[5][7]
Shipping	Can be shipped at ambient temperature.	[6]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken.

Table 3: First-Aid Procedures

Exposure Route	First-Aid Measure	Source
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water for at least 15 minutes. Seek medical attention.	[1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if skin irritation occurs.	[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration.	[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician.	[2][3]

Fire-Fighting Measures and Accidental Release

Table 4: Fire-Fighting and Spill Response

Situation	Recommended Action	Source
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[3]
Special Hazards	Combustion may produce carbon oxides.	
Firefighter Protection	Wear a self-contained breathing apparatus.	[3]
Accidental Release	Sweep up spills in a manner that does not create dust. Moisten with water to reduce airborne dust. Place in a suitable, closed container for disposal.	[7]

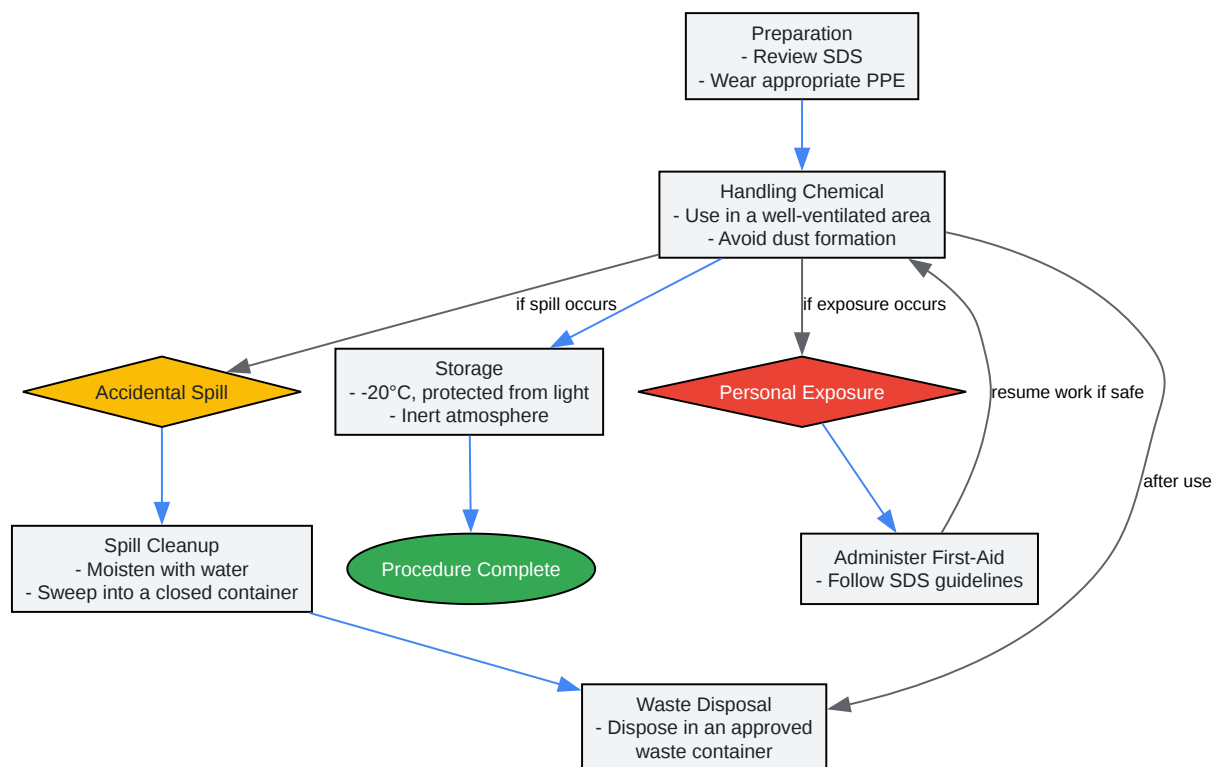
Exposure Controls

While there are no specific occupational exposure limit values for **Amine-PEG-CH₂COOH (MW 3400)**, a Time-Weighted Average (TWA) limit of 10.00 mg/m³ for the base material, polyethylene glycol, is recommended by USA Workplace Environmental Exposure Levels (WEEL).[3] In compliance with OSHA, a Permissible Exposure Limit (PEL) of 5.00 mg/m³ for respirable dust should be considered.[3]

Experimental Protocols and Workflows

No specific experimental protocols for the safety assessment of **Amine-PEG-CH₂COOH (MW 3400)** are provided in the safety data sheets. The information is presented as standardized safety recommendations.

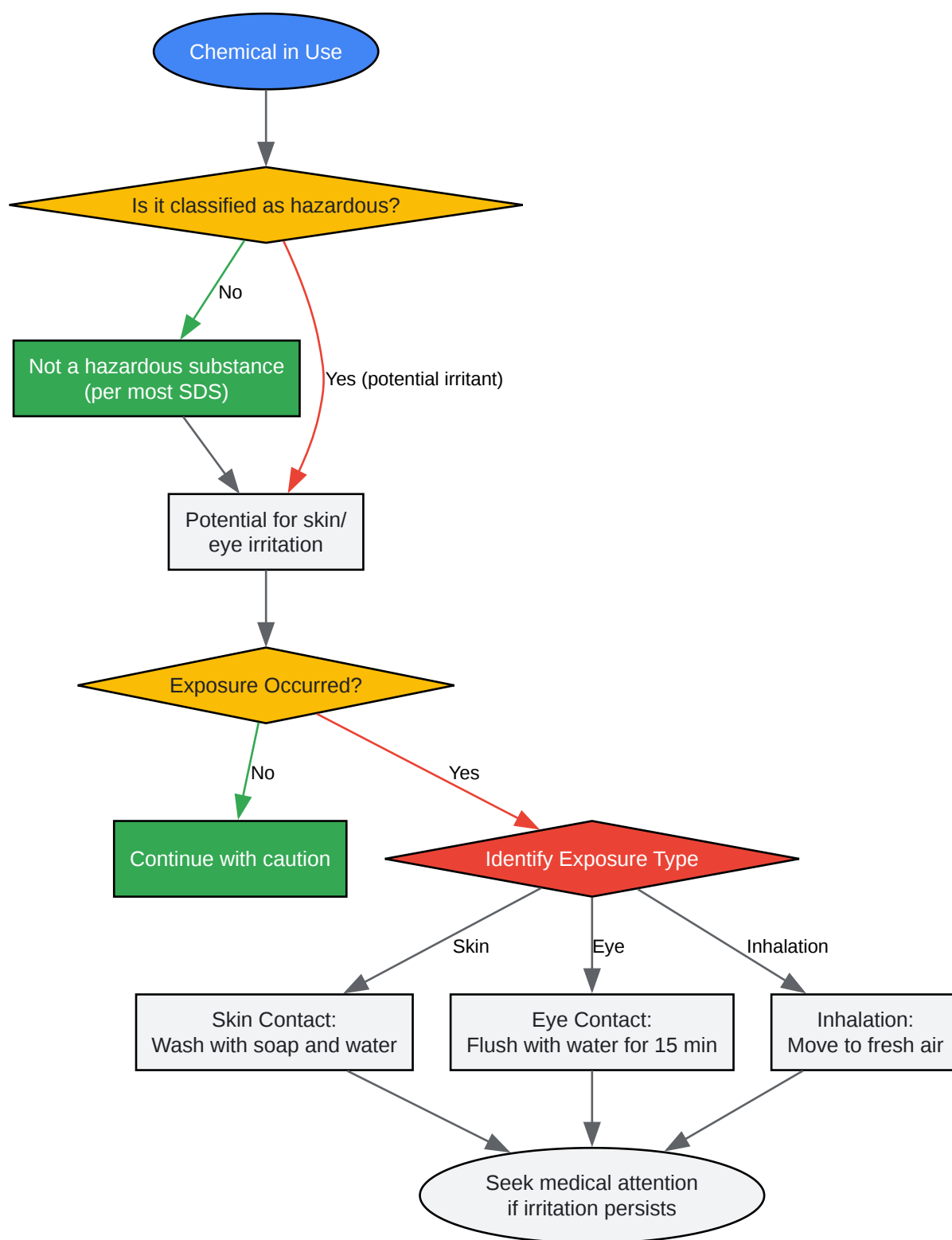
Below is a generalized experimental workflow for handling this chemical in a laboratory setting, visualized using Graphviz.



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Caption: General laboratory workflow for handling **Amine-PEG-CH₂COOH (MW 3400)**.

The following diagram illustrates the logical relationship for hazard identification and response.



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Caption: Hazard identification and first-aid response logic for **Amine-PEG-CH₂COOH (MW 3400)**.

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